

Application Notes and Protocols for In Vivo Dissolution of Carsalam

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Carsalam (systematically named 2H-1,3-benzoxazine-2,4(3H)-dione) is a non-steroidal anti-inflammatory compound and a derivative of salicylamide.[1][2] Its therapeutic potential is attributed to its analgesic and anti-inflammatory effects, with a suggested mechanism of action involving the inhibition of cyclooxygenase (COX) enzymes, similar to aspirin, which leads to a reduction in prostaglandin synthesis.[3] Additionally, Carsalam has been noted to inhibit platelet aggregation.[2] Due to its low solubility in water, developing an appropriate dissolution protocol is critical for its effective use in in vivo studies.[4] These application notes provide detailed protocols for the dissolution of Carsalam for administration in preclinical research settings.

Physicochemical Properties

A summary of the key physicochemical properties of **Carsalam** is presented in the table below. Understanding these properties is essential for the formulation and handling of this compound.



Property	Value	Reference
Molecular Formula	C ₈ H ₅ NO ₃	[3]
Molecular Weight	163.13 g/mol	[1][2]
CAS Number	2037-95-8	[1]
Appearance	White to off-white solid/crystalline powder	[2][5]
Melting Point	229-230 °C	[4]
Solubility in DMSO	32 mg/mL[6], 40 mg/mL[1][4], 120 mg/mL (with ultrasonic)[2]	[1][2][4][6]
Solubility in Water	Insoluble	[6]
Solubility in Ethanol	2 mg/mL	[6]

Recommended Dissolution Protocols for In Vivo Studies

The following protocols are recommended for the preparation of **Carsalam** solutions for in vivo administration. It is advised to prepare the working solution fresh on the day of the experiment to ensure stability and reliability of the results.[2]

Protocol 1: Aqueous Formulation using SBE-β-CD

This protocol is suitable for routes of administration where an aqueous-based vehicle is preferred. Captisol® (sulfobutylether- β -cyclodextrin, SBE- β -CD) is used as a solubilizing agent to enhance the aqueous solubility of **Carsalam**.

Materials:

- Carsalam powder
- Dimethyl sulfoxide (DMSO), newly opened[2]
- 20% (w/v) SBE-β-CD in Saline



- Sterile tubes
- Vortex mixer
- (Optional) Sonicator

Procedure:

- Prepare a Stock Solution:
 - Weigh the required amount of **Carsalam** powder.
 - Dissolve the Carsalam in DMSO to prepare a concentrated stock solution (e.g., 30 mg/mL).[2] If necessary, use gentle heating and/or sonication to aid dissolution.[2]
- Prepare the Working Solution:
 - In a sterile tube, add 900 μ L of 20% SBE-β-CD in Saline.
 - To this, add 100 μL of the Carsalam stock solution (30 mg/mL in DMSO).[2]
 - \circ This will result in a final vehicle composition of 10% DMSO and 90% (20% SBE-β-CD in Saline).[2]
 - The final concentration of Carsalam will be ≥ 3 mg/mL.[2]
 - Mix the solution thoroughly by vortexing until a clear solution is obtained.

Protocol 2: Lipid-Based Formulation using Corn Oil

This protocol is suitable for oral or other routes where a lipid-based vehicle is appropriate.

Materials:

- Carsalam powder
- Dimethyl sulfoxide (DMSO), newly opened[2]
- Corn Oil



- Sterile tubes
- Vortex mixer
- (Optional) Sonicator

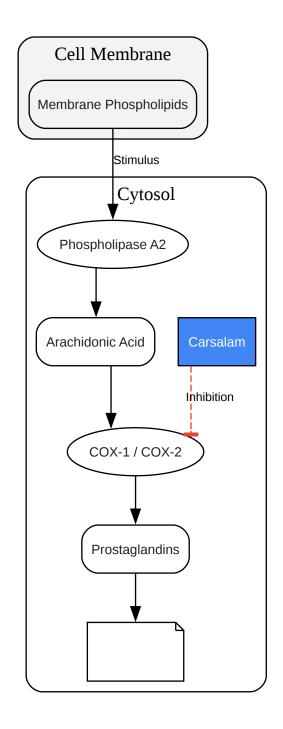
Procedure:

- Prepare a Stock Solution:
 - Weigh the required amount of **Carsalam** powder.
 - Dissolve the Carsalam in DMSO to prepare a concentrated stock solution (e.g., 30 mg/mL).[2] Use of sonication may be necessary to achieve complete dissolution.[2]
- Prepare the Working Solution:
 - In a sterile tube, add 900 μL of Corn Oil.
 - To this, add 100 μL of the Carsalam stock solution (30 mg/mL in DMSO).[2]
 - This will result in a final vehicle composition of 10% DMSO and 90% Corn Oil.
 - The final concentration of Carsalam will be ≥ 3 mg/mL.[2]
 - Mix the solution thoroughly by vortexing until a clear solution is achieved.[2] Note: If continuous dosing for more than half a month is planned, this protocol should be used with caution.[2]

Experimental Workflow

The following diagram illustrates the general workflow for preparing **Carsalam** for in vivo studies.





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